

applications of 2,5-Dichlorobenzenesulfonyl chloride in organic synthesis

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Compound of Interest

Compound Name: 2,5-Dichlorobenzenesulfonyl chloride

Cat. No.: B033133

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An In-depth Technical Guide to the Applications of **2,5-Dichlorobenzenesulfonyl Chloride** in Organic Synthesis

Authored by a Senior Application Scientist

This guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **2,5-Dichlorobenzenesulfonyl Chloride**, a versatile and powerful reagent in modern organic synthesis. We will delve into its core reactivity, explore its primary applications, and provide practical, field-proven insights into its use, moving beyond simple procedural lists to explain the causality behind experimental choices.

Introduction: The Profile of a Key Synthetic Building Block

2,5-Dichlorobenzenesulfonyl chloride (2,5-DCBS) is an organosulfur compound featuring a benzenesulfonyl chloride backbone substituted with two chlorine atoms at the 2 and 5 positions. This specific substitution pattern is not merely decorative; it imparts a unique electronic character to the molecule, influencing its reactivity and making it a valuable tool for synthetic chemists.^[1] It typically appears as a beige crystalline powder or a clear to yellow liquid, depending on its purity and the ambient temperature.^{[2][3]}

The primary utility of 2,5-DCBS lies in its highly electrophilic sulfur atom, which readily reacts with a wide range of nucleophiles. This reactivity is the foundation for its most significant applications: the synthesis of sulfonamides and the protection of amine functionalities.

Physicochemical Properties at a Glance

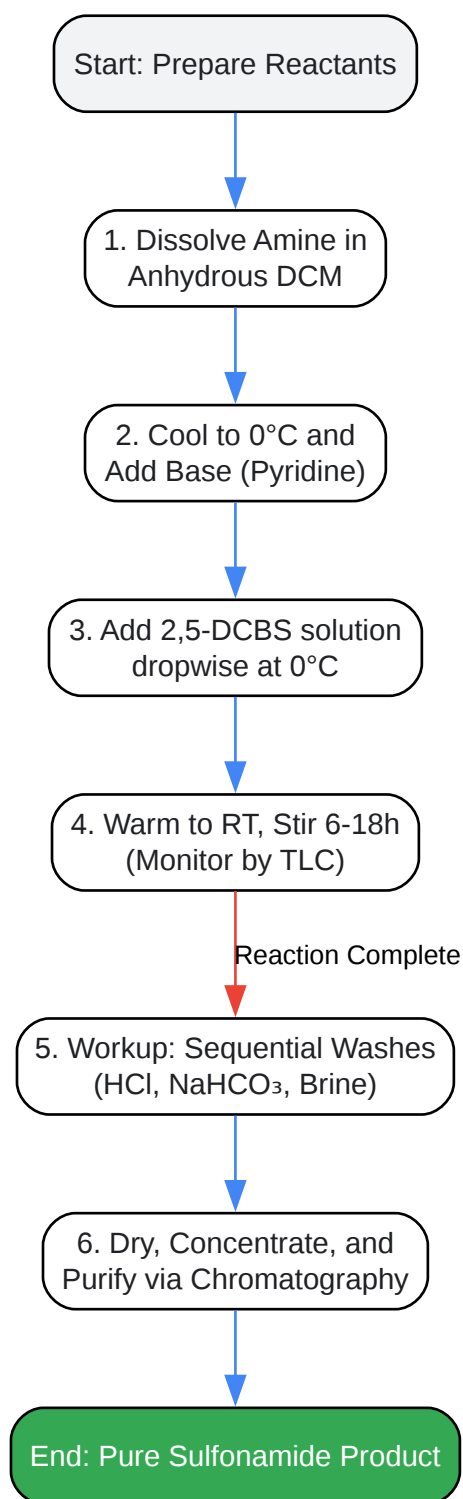
Property	Value	Source(s)
CAS Number	5402-73-3	[2][4][5]
Molecular Formula	C ₆ H ₃ Cl ₃ O ₂ S	[6][7]
Molecular Weight	245.51 g/mol	[7][8]
Melting Point	36-39 °C	[4][8]
Appearance	Beige crystalline powder / White to light yellow lump or liquid	[2]
Solubility	Soluble in Chloroform, DMSO	[4]

Core Reactivity: A Mechanistic Perspective

The synthetic utility of **2,5-Dichlorobenzenesulfonyl chloride** is dominated by the chemistry of the sulfonyl chloride (-SO₂Cl) group. The sulfur atom is in a high oxidation state and is bonded to two electronegative oxygen atoms and a chlorine atom, rendering it highly electrophilic.

The archetypal reaction is a nucleophilic acyl substitution, where a nucleophile (most commonly a primary or secondary amine) attacks the sulfur atom. This attack leads to the formation of a tetrahedral intermediate, which then collapses, expelling the chloride ion as a leaving group. The result is the formation of a stable sulfur-nucleophile bond. A base, such as pyridine or triethylamine, is essential to neutralize the hydrochloric acid (HCl) generated as a byproduct, driving the reaction to completion.[9]

The two chlorine atoms on the aromatic ring are electron-withdrawing, which further increases the electrophilicity of the sulfonyl sulfur, making 2,5-DCBS a highly reactive sulfonating agent.



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